

In-Depth Technical Guide: Synthesis and Characterization of Solvent Blue 97

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Compound of Interest

Compound Name: Solvent blue 97

Cat. No.: B3427795

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Introduction

Solvent Blue 97, also known by its Colour Index name C.I. 615290, is a synthetic anthraquinone dye.[1] It is recognized for its brilliant reddish-blue hue and is widely utilized in the coloring of various plastics and synthetic fibers due to its high heat stability, good lightfastness, and excellent migration resistance.[2][3][4] This technical guide provides a comprehensive overview of the synthesis and characterization of **Solvent Blue 97**, aimed at researchers, scientists, and professionals in drug development and materials science.

Synthesis of Solvent Blue 97

The primary manufacturing method for **Solvent Blue 97** involves the condensation reaction of 1,4-dihydroxyanthracene-9,10-dione (Quinizarin) with two molar equivalents of 2,6-diethyl-4-methylbenzenamine.[1][5] A more refined process utilizes a boric ester as a catalyst to improve reaction time and yield.[6][7]

Experimental Protocol for Synthesis

The following protocol is a detailed method for the laboratory-scale synthesis of **Solvent Blue 97**. [6]

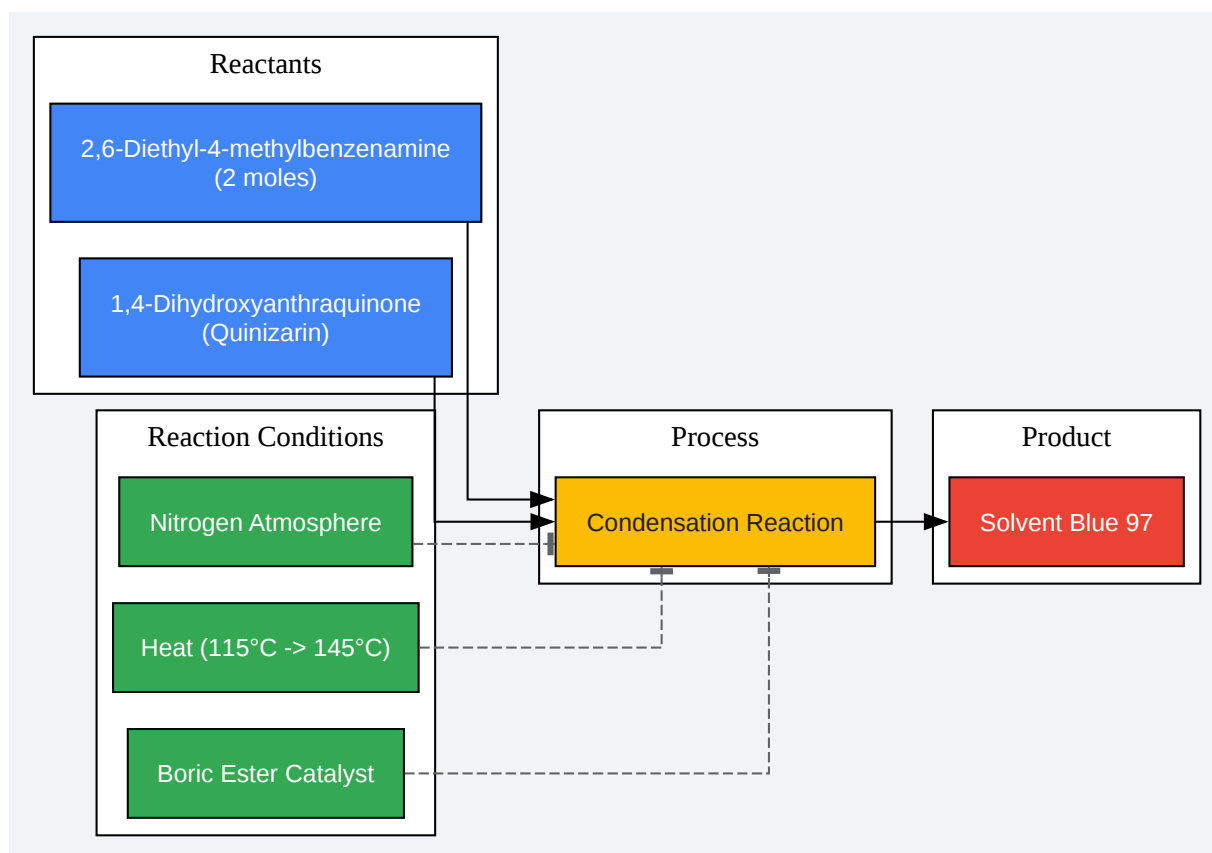
Reactants:

- Quinizarin (1,4-dihydroxyanthraquinone)

- Dihydroquinizarin
- Trimethyl borate
- 90% Lactic acid
- 2,6-diethyl-4-methylaniline
- Potassium hydroxide
- Methanol

Procedure:

- Under a nitrogen atmosphere, a mixture of 20.35 g of quinacridone, 20.38 g of dihydroquinacridone, 10.8 g of trimethyl borate, and 8.71 g of 90% lactic acid is introduced into 159.7 g of 2,6-diethyl-4-methylaniline.[6]
- The mixture is heated to 115°C for 1 hour, during which methanol is distilled off.[6]
- The temperature is then raised to 145°C and the mixture is stirred for 8 hours, with water being distilled off during this period. The reaction progress is monitored by thin-layer chromatography.[6]
- After the reaction is complete, the mixture is cooled to 80°C, and 20.6 g of potassium hydroxide powder is added.[6]
- Air is passed through the mixture at 80°C for 4 hours.[6]
- Over a period of 2 hours at 70°C, 290 ml of methanol is added dropwise, followed by stirring at a gentle boil for 1 hour.[6]
- Finally, the suspension is cooled to room temperature, filtered, and the collected solid is washed with 200 ml of cold methanol, followed by 1 L of hot water (80°C) in batches.[6]
- The resulting product is a blue crystalline powder of **Solvent Blue 97**. [6]



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Figure 1: Synthesis Pathway of **Solvent Blue 97**.

Characterization of Solvent Blue 97

The characterization of the synthesized **Solvent Blue 97** is crucial to confirm its identity and purity. This involves determining its physicochemical properties and analyzing its spectroscopic data.

Physicochemical Properties

The key physical and chemical properties of **Solvent Blue 97** are summarized in the table below.

Property	Value	References
Chemical Formula	C ₃₆ H ₃₈ N ₂ O ₂	[1][2][8]
Molecular Weight	530.70 g/mol	[1][8][9]
CAS Number	32724-62-2	[2][3][8]
Appearance	Blue crystalline powder	[6]
Melting Point	200-220 °C	[2][10]
Boiling Point	641.1 ± 55.0 °C (Predicted)	[3]
Density	1.45 g/cm ³	[2]
Water Solubility	< 1% (20 µg/L at 20°C)	[3][8]
Light Fastness (in PS)	7-8 (on a scale of 1-8)	[2]
Heat Resistance (in PS)	Up to 300°C	[2]

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation of **Solvent Blue 97**.

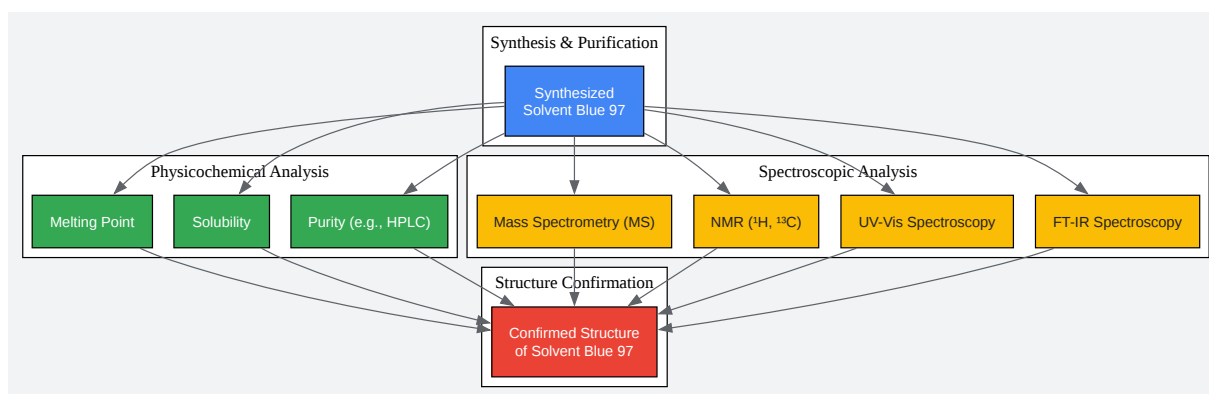
Spectroscopic Technique	Data Summary	References
Mass Spectrometry (MS)	A GC-MS spectrum is available, confirming a molecular weight of 530.712 g/mol .	[11][12]
¹ H NMR Spectroscopy	Predicted ¹ H NMR data is available, but experimental spectra were not found in the searched literature.	[13]
¹³ C NMR Spectroscopy	Predicted ¹³ C NMR data is available, but experimental spectra were not found in the searched literature.	[13]
UV-Vis Spectroscopy	When irradiated, it emits light at wavelengths ranging from 415 to 455 nm, which is blue-green in color.	[8]

Experimental Protocols for Characterization

Standard analytical techniques are employed for the characterization of **Solvent Blue 97**.

- **Melting Point Determination:** A calibrated melting point apparatus is used. A small amount of the dried crystalline powder is packed into a capillary tube and heated at a controlled rate. The temperature range over which the substance melts is recorded.
- **Solubility Testing:** A known amount of **Solvent Blue 97** is added to a specific volume of a solvent (e.g., water, ethanol, acetone) at a controlled temperature. The mixture is agitated until saturation is reached, and the concentration of the dissolved solute is determined.
- **UV-Visible Spectroscopy:** A solution of **Solvent Blue 97** in a suitable solvent (e.g., ethanol) is prepared. The absorbance of the solution is measured over a range of wavelengths (typically 200-800 nm) using a UV-Vis spectrophotometer to determine the wavelength of maximum absorbance (λ_{max}).

- **Mass Spectrometry (MS):** The sample is introduced into the mass spectrometer. The molecules are ionized, and the resulting ions are separated based on their mass-to-charge ratio (m/z). This provides information about the molecular weight and fragmentation pattern of the compound.[14]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** A sample is dissolved in a deuterated solvent and placed in a strong magnetic field. The sample is irradiated with radio waves, and the absorption of energy by the atomic nuclei is detected. ^1H and ^{13}C NMR spectra provide detailed information about the molecular structure.



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Figure 2: General Workflow for the Characterization of **Solvent Blue 97**.

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